

Ethyl 4-bromo-2,3-dihydroxybenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 4-bromo-2,3-dihydroxybenzoate

Cat. No.: B1442436

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Ethyl 4-bromo-2,3-dihydroxybenzoate is a halogenated aromatic compound with significant potential in medicinal chemistry and materials science. Its molecular structure, characterized by a benzoate backbone with bromine and hydroxyl substitutions, makes it a versatile intermediate for the synthesis of more complex molecules. This guide provides a detailed overview of its core physicochemical properties, with a focus on its molecular weight and structural attributes.

Core Molecular Attributes

Ethyl 4-bromo-2,3-dihydroxybenzoate is a substituted benzoic acid ester. The presence of a bromine atom and two hydroxyl groups on the benzene ring, along with the ethyl ester group, dictates its chemical reactivity and physical properties.

Molecular Identity

- Chemical Name: **Ethyl 4-bromo-2,3-dihydroxybenzoate**
- CAS Number: 1312609-83-8[1]
- Molecular Formula: $C_9H_9BrO_4$ [1][2]

Molecular Weight and Mass

The molecular weight of a compound is a fundamental parameter for stoichiometric calculations in chemical reactions and for the characterization of the substance.

- Average Molecular Weight: 261.06936 g/mol [1]
- Monoisotopic Mass: 259.9684 Da[2]

These values are crucial for analytical techniques such as mass spectrometry, where the isotopic distribution of elements is resolved.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 4-bromo-2,3-dihydroxybenzoate** is presented below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₄	[1][2]
Molecular Weight	261.06936 g/mol	[1]
Monoisotopic Mass	259.9684 Da	[2]
CAS Number	1312609-83-8	[1]
InChIKey	PSZXIAXXYJBWNW-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)C1=C(C(=C(C=C1)Br)O)O	[1][2]

Molecular Structure and Visualization

The arrangement of atoms in **Ethyl 4-bromo-2,3-dihydroxybenzoate** is depicted in the following diagram. The structure consists of a central benzene ring substituted with a bromine atom at position 4, two hydroxyl groups at positions 2 and 3, and an ethyl ester group at position 1.

Molecular structure of **Ethyl 4-bromo-2,3-dihydroxybenzoate**.

Applications in Research and Development

While specific, large-scale applications of **Ethyl 4-bromo-2,3-dihydroxybenzoate** are not extensively documented in publicly available literature, its structure suggests its utility as a building block in organic synthesis. The presence of multiple functional groups (hydroxyl, bromo, and ester) allows for a variety of chemical transformations, making it a valuable intermediate for creating novel compounds with potential biological activity. For instance, related compounds like ethyl 4-bromo-2-hydroxybenzoate are used in the synthesis of pharmaceuticals and agrochemicals, and in biochemical research to study enzyme kinetics.[3]

Synthesis and Handling

Synthetic Pathways

The synthesis of substituted benzoates such as **Ethyl 4-bromo-2,3-dihydroxybenzoate** typically involves multi-step processes. A general approach could involve the bromination of a dihydroxybenzoic acid precursor, followed by esterification with ethanol. For example, a similar compound, methyl 4-bromo-2-hydroxybenzoate, is synthesized by dissolving 2-hydroxy-4-bromobenzoic acid in anhydrous methanol with the addition of concentrated sulfuric acid, followed by heating under reflux.[4] The final product is then purified using techniques like column chromatography.

Storage and Safety

As a laboratory chemical, **Ethyl 4-bromo-2,3-dihydroxybenzoate** should be handled with appropriate safety precautions. While specific hazard information for this exact compound is not readily available, related bromo-hydroxybenzoates are known to cause skin and eye irritation and may cause respiratory irritation. It is recommended to store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.

Conclusion

Ethyl 4-bromo-2,3-dihydroxybenzoate is a chemical compound with well-defined molecular characteristics, most notably its molecular weight of 261.06936 g/mol .[1] Its multifunctional structure provides a platform for the synthesis of new chemical entities, which is of particular

interest to researchers in drug discovery and materials science. Further investigation into its reactivity and biological activity is warranted to fully explore its potential applications.

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